

# Personal protective equipment for handling 4-Butylaniline

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## Compound of Interest

Compound Name: 4-Butylaniline  
Cat. No.: B089568

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## Essential Safety and Handling Guide for 4-Butylaniline

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling **4-Butylaniline**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure safe laboratory practices.

## Personal Protective Equipment (PPE)

When working with **4-Butylaniline**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure. This includes:

- Eye and Face Protection: Chemical splash goggles are required.[1][2] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection: Appropriate protective gloves, such as neoprene or nitrile rubber, must be worn to prevent skin contact.[1][3] Protective clothing is also necessary to prevent skin exposure.[1][4][5] An acid protection apron can provide an additional layer of safety.[3]
- Respiratory Protection: All handling of **4-Butylaniline** should occur in a well-ventilated area, preferably within a chemical fume hood.[1] If exposure limits are exceeded or if irritation is

experienced, a NIOSH or European Standard EN 149 approved respirator is necessary.[1][4] In case of a fire, a self-contained breathing apparatus (SCBA) is required.[1][4][5]

- Footwear: Protective footwear, such as HAZ-MAT boots, should be worn, especially when handling larger quantities or during spill cleanup.[3]

## Hazardous Properties of 4-Butylaniline

The following table summarizes the key hazardous properties of **4-Butylaniline**. It is crucial to be aware of these characteristics to handle the substance safely.

Property	Value
Appearance	Clear colorless mobile liquid with an ethereal odor.[6]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol
Boiling Point	138.5°C
Flash Point	101°C (213.8°F) - 107°C (224.6°F)[1][7]
Health Hazards	Toxic if swallowed, in contact with skin, or if inhaled.[2] Causes severe skin burns and eye damage.[4][5] May cause respiratory irritation.[2][4][5]
Environmental Hazards	Very toxic to aquatic life with long lasting effects.[4][5]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Butylaniline**:

- Handling:
  - Always handle **4-Butylaniline** within a chemical fume hood.[1]

- Avoid direct physical contact with the chemical.[[1](#)]
- Do not breathe dust, vapor, mist, or gas.[[1](#)]
- Wash hands and any exposed skin thoroughly after handling.[[4](#)][[5](#)]
- Do not eat, drink, or smoke in areas where **4-Butylaniline** is handled or stored.[[4](#)][[5](#)]
- Storage:
  - Store in a cool, dry, dark, and well-ventilated place.[[1](#)][[4](#)][[5](#)]
  - Keep containers tightly closed.[[1](#)][[4](#)][[5](#)]
  - Store away from incompatible materials such as strong oxidizing agents and strong acids.[[4](#)][[5](#)]
  - Keep away from sources of ignition.[[1](#)]

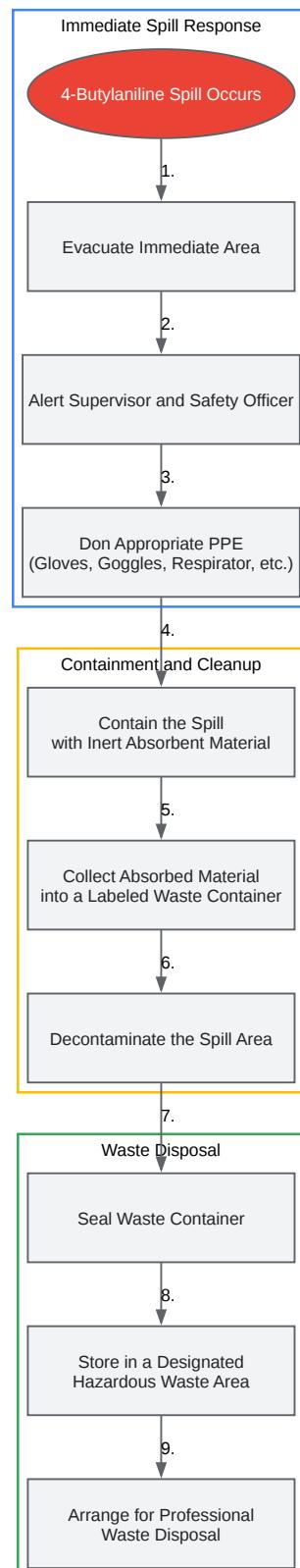
## Spill and Disposal Plan

In the event of a spill or for the disposal of **4-Butylaniline** waste, the following procedures must be followed:

- Spill Response:
  - Evacuate: Immediately evacuate personnel from the spill area.
  - Ventilate: Ensure the area is well-ventilated.
  - Contain: Absorb the spill with an inert, non-combustible material such as dry earth, sand, or a commercial absorbent.[[1](#)]
  - Collect: Carefully place the absorbed material into a suitable, closed container for disposal.[[1](#)][[4](#)][[5](#)]
  - Decontaminate: Clean the spill area thoroughly.
- Disposal:

- Dispose of **4-Butylaniline** waste in accordance with all applicable federal, state, and local environmental regulations.
- Waste materials should be placed in a designated, labeled, and sealed container.
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Below is a workflow diagram illustrating the immediate actions to take in the event of a **4-Butylaniline** spill.

[Click to download full resolution via product page](#)**Workflow for responding to a **4-Butylaniline** spill.**

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## References

- 1. 4-Butylaniline(104-13-2) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 2. lobachemie.com [lobachemie.com]
- 3. na.bhs1.com [na.bhs1.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. Page loading... [guidechem.com]
- 7. fishersci.com [fishersci.com]
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